

storage and handling recommendations for "3-Aminophenyl dimethylcarbamate"

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Compound of Interest

Compound Name: 3-Aminophenyl dimethylcarbamate

Cat. No.: B020122

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Technical Support Center: 3-Aminophenyl dimethylcarbamate

This technical support guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **3-Aminophenyl dimethylcarbamate** (CAS No. 19962-04-0).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **3-Aminophenyl dimethylcarbamate**?

A1: **3-Aminophenyl dimethylcarbamate** should be stored at 2-8°C in a dark place.[1] It is also recommended to store it under an inert gas, such as nitrogen or argon.[2]

Q2: What personal protective equipment (PPE) should I use when handling this compound?

A2: When handling **3-Aminophenyl dimethylcarbamate**, it is important to wear protective gloves, protective clothing, eye protection, and face protection.[3]

Q3: What are the potential hazards associated with **3-Aminophenyl dimethylcarbamate**?

A3: The compound is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[2]

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these precautionary statements:

- If inhaled: Move the person into fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
- If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.

Q5: Is this compound stable?

A5: While specific stability data for **3-Aminophenyl dimethylcarbamate** is not readily available, its structural similarity to other carbamates suggests that it may be susceptible to hydrolysis, especially under non-neutral pH conditions or in the presence of moisture. Proper storage in a dry, inert atmosphere is crucial.

Troubleshooting Guide

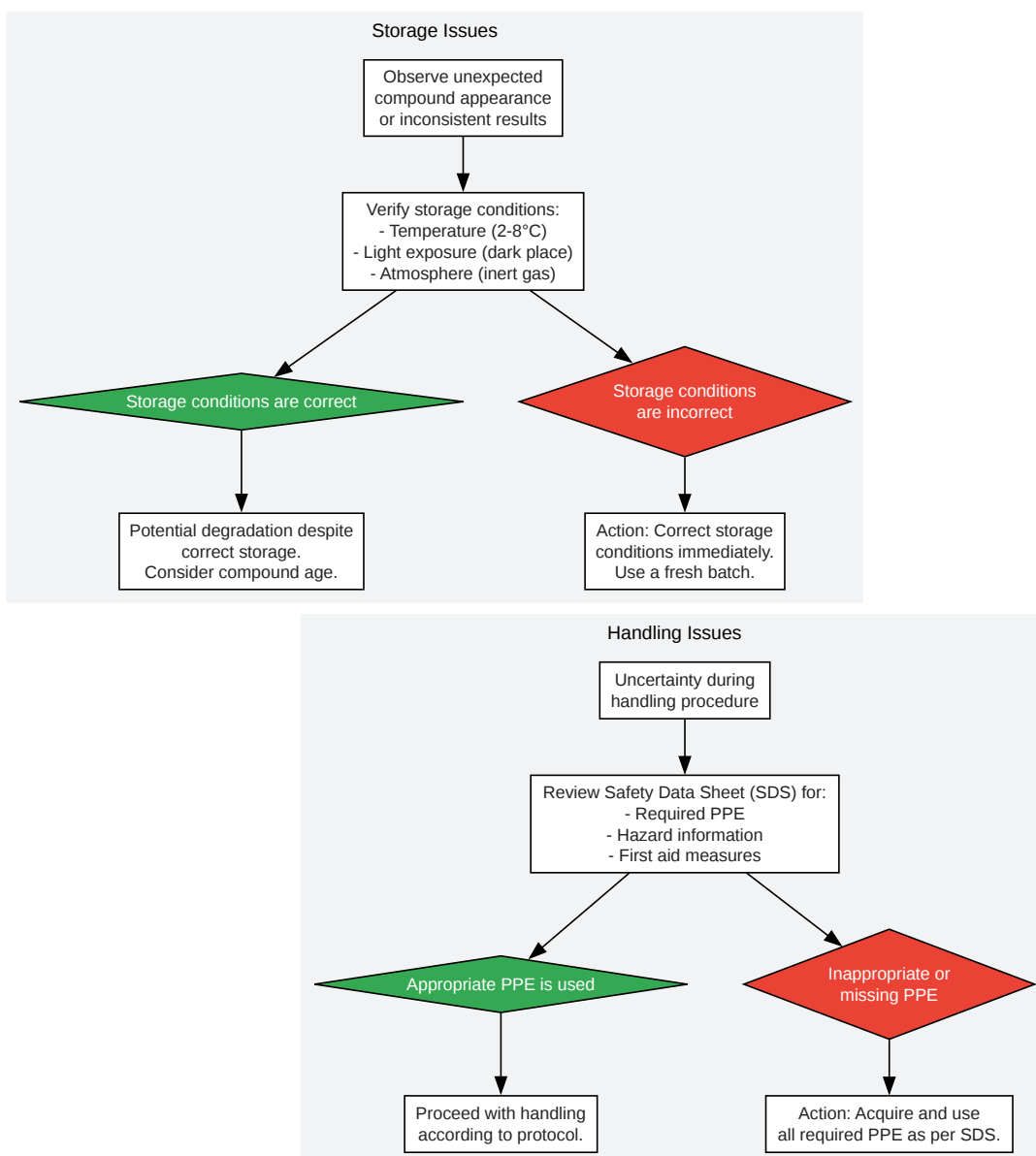
Problem	Possible Cause	Recommended Action
Compound has changed color (from light yellow to darker yellow/brown)	Exposure to light or air (oxidation)	Discard the reagent as its purity may be compromised. Ensure future storage is in a dark, airtight container, preferably under an inert atmosphere.
Inconsistent experimental results	Improper storage leading to degradation	Verify storage conditions (temperature, light exposure, atmosphere). If degradation is suspected, it is recommended to use a fresh batch of the compound.
Difficulty in dissolving the compound	The compound is a solid.[2]	Ensure the appropriate solvent is being used. Gentle warming may aid dissolution, but be cautious of potential degradation at elevated temperatures.

Storage and Handling Data

Parameter	Recommendation	Reference
Storage Temperature	2-8°C	[1][2]
Storage Conditions	Keep in a dark place, under an inert gas (nitrogen or Argon)	[1][2]
Appearance	Light yellow to yellow Solid	[2]
Molecular Formula	C9H12N2O2	[2][4][5]
Molecular Weight	180.21 g/mol	[1][2][4]

Experimental Workflow: Troubleshooting Storage & Handling

Troubleshooting Workflow for 3-Aminophenyl dimethylcarbamate Storage and Handling



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Caption: Troubleshooting workflow for storage and handling issues.

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